

Safe Disposal of 2-Bromo-5-hydroxybenzonitrile: A Procedural Guide

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Compound of Interest

Compound Name: 2-Bromo-5-hydroxybenzonitrile

Cat. No.: B120245

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The proper disposal of **2-Bromo-5-hydroxybenzonitrile**, a compound utilized in research and organic synthesis, is critical to ensure laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for its disposal, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is essential due to the compound's hazardous properties.

Hazard Profile

2-Bromo-5-hydroxybenzonitrile is classified as an acute toxicant and an irritant.^[1] Exposure through ingestion, skin contact, or inhalation can be harmful or toxic.^[1] It is known to cause skin and serious eye irritation.^[1]

Hazard Classification	GHS Pictogram	Hazard Statement
Acute Toxicity (Oral, Dermal, Inhalation)	Danger	H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled
Skin Corrosion/Irritation	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Warning	H319: Causes serious eye irritation
Specific target organ toxicity (single exposure)	Warning	H335: May cause respiratory irritation

Data sourced from PubChem and various supplier safety data sheets.[1]

Disposal Protocol

The primary directive for the disposal of **2-Bromo-5-hydroxybenzonitrile** and its containers is to consign them to an approved waste disposal plant.[2][3] Do not dispose of this chemical into drains or the regular waste stream.[2][3]

Step 1: Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure you are wearing appropriate PPE:

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety glasses with side shields or goggles.[3]
- Lab Coat: A standard laboratory coat.
- Respiratory Protection: If there is a risk of dust formation or aerosol generation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]

Step 2: Waste Segregation and Collection

- Solid Waste: Collect solid **2-Bromo-5-hydroxybenzonitrile** waste in a dedicated, clearly labeled, and sealable container.
- Contaminated Materials: Any materials used to handle the chemical (e.g., weighing paper, contaminated gloves, wipes) should also be placed in this designated hazardous waste container.
- Solutions: If the compound is in a solution, it must be collected in a compatible, labeled container for liquid hazardous waste. Do not mix with other waste streams unless compatibility is confirmed.

Step 3: Container Management

- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**2-Bromo-5-hydroxybenzonitrile**".

- Storage: Keep the waste container tightly closed and store it in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^[2] The container should be stored in a designated hazardous waste accumulation area.

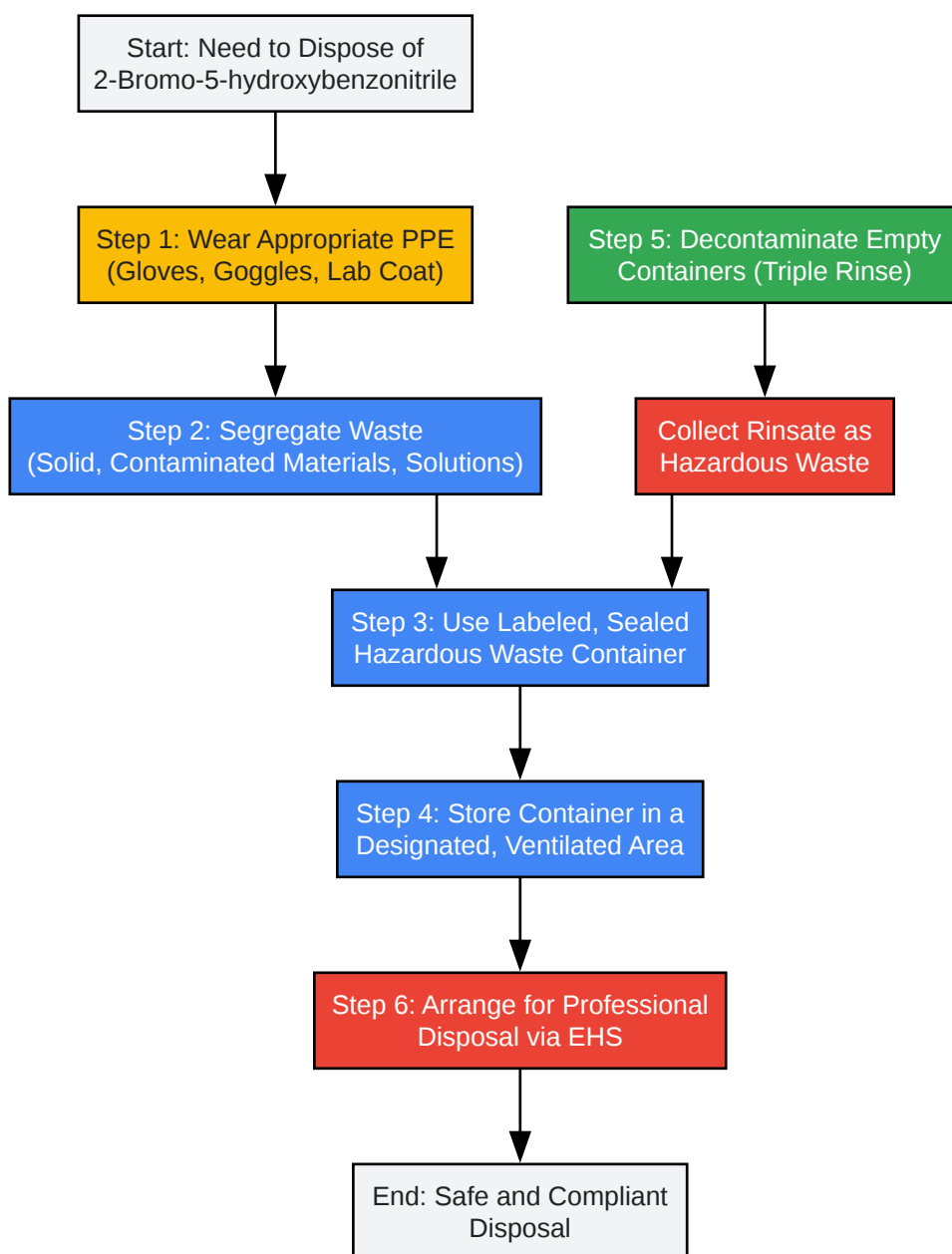
Step 4: Disposal of Empty Containers

- Empty containers that held **2-Bromo-5-hydroxybenzonitrile** must be treated as hazardous waste unless properly decontaminated.
- To decontaminate, triple rinse the container with a suitable solvent. The rinsate from this process must be collected and disposed of as hazardous chemical waste.^[4]
- After triple rinsing, the container can be disposed of according to your institution's guidelines for decontaminated chemical containers.

Step 5: Final Disposal

- Arrange for the collection of the hazardous waste container by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
- Follow all local, state, and federal regulations for the disposal of toxic chemical waste.^[3]

Disposal Workflow



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Address: 3281 E Guasti Rd

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